

Biological Activity of 7-Hydroxypestalotin: A Technical Guide

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Compound of Interest

Compound Name: **7-Hydroxypestalotin**

Cat. No.: **B10795607**

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Abstract

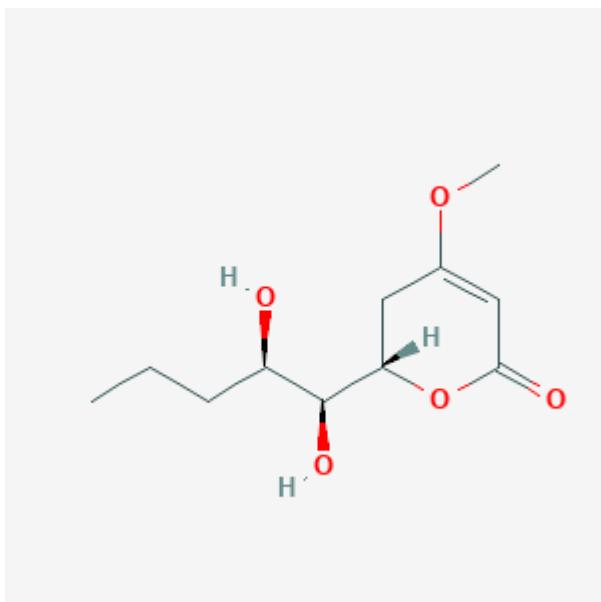
7-Hydroxypestalotin is a polyketide secondary metabolite produced by fungi of the Pestalotiopsis genus, notably Pestalotiopsis microspora. Metabolites from this genus are known for a wide array of biological activities, including anticancer, antifungal, antibacterial, and nematicidal properties.^[1] This technical guide provides a comprehensive overview of the known and potential biological activities of **7-Hydroxypestalotin**, detailing experimental protocols for its evaluation and discussing potential mechanisms of action. Due to a lack of specific quantitative data for **7-Hydroxypestalotin** in publicly available literature, this guide also presents data for related compounds from the Pestalotiopsis genus to provide a comparative context for researchers.

Introduction

The fungal genus Pestalotiopsis is a prolific source of structurally diverse and biologically active secondary metabolites.^{[2][3]} These compounds, including terpenoids, polyketides, coumarins, and lactones, have garnered significant interest for their potential applications in medicine and agriculture.^[4] **7-Hydroxypestalotin**, a derivative of the more commonly studied pestalotin, is one such metabolite. This guide aims to provide researchers, scientists, and drug development professionals with a detailed technical resource on the biological activities of **7-Hydroxypestalotin**, including methodologies for its study and potential signaling pathways it may modulate.

Chemical Properties

- IUPAC Name: (2S)-2-[(1S,2R)-1,2-dihydroxypentyl]-4-methoxy-2,3-dihydropyran-6-one
- Molecular Formula: C₁₁H₁₈O₅
- Molecular Weight: 230.26 g/mol
- Structure:



Biological Activities and Quantitative Data

While extensive quantitative data for **7-Hydroxypestalotin** is not readily available in the current literature, the known bioactivities of metabolites from the Pestalotiopsis genus suggest several areas of potential activity for this compound. The following sections summarize these potential activities and provide available data for related compounds to serve as a benchmark for future studies.

Cytotoxic Activity

Metabolites from Pestalotiopsis have demonstrated cytotoxic effects against various cancer cell lines. While specific IC₅₀ values for **7-Hydroxypestalotin** are not reported, related compounds from the genus have shown activity.

Table 1: Cytotoxic Activity of Selected Pestalotiopsis Metabolites

Compound	Cell Line	IC ₅₀ (μM)	Reference
Pestalotiopsis A	Jurkat	12.5	[5]
Pestalotiopsis B	K562	25	
(3S,4R)-3,4-dihydroxy-3,4-dihydropestalotin	A549	48.2	Fungal Divers (2010) 44:15–31
(3R,4S)-3,4-dihydroxy-3,4-dihydropestalotin	A549	>50	Fungal Divers (2010) 44:15–31

Antimicrobial Activity

The Pestalotiopsis genus is a known producer of compounds with antibacterial and antifungal properties.

Table 2: Antimicrobial Activity of Selected Pestalotiopsis Metabolites

Compound	Organism	MIC (μg/mL)	Reference
Pestalotiopsis A	Bacillus subtilis	16	
Pestalotiopsis A	Candida albicans	32	
Man-6 (extract from <i>P. mangiferae</i>)	Pseudomonas aeruginosa	0.11	
Mic-9 (extract from <i>P. microspora</i>)	Pseudomonas aeruginosa	0.56	

Phytotoxic Activity

Some secondary metabolites from fungi exhibit phytotoxic effects, suggesting potential applications as bioherbicides.

Table 3: Phytotoxic Activity of Fungal Metabolites No quantitative data for **7-Hydroxypestalotin** or closely related Pestalotiopsis metabolites was found in the literature. This table is a placeholder for future research findings.

Compound	Plant Species	Effect	Concentration	Reference
7-Hydroxypestalotin	Lemna minor	-	-	-

Insecticidal and Nematicidal Activity

Natural products are a promising source of new insecticidal and nematicidal agents.

Table 4: Insecticidal and Nematicidal Activity of Fungal Metabolites No quantitative data for **7-Hydroxypestalotin** or closely related Pestalotiopsis metabolites was found in the literature. This table is a placeholder for future research findings.

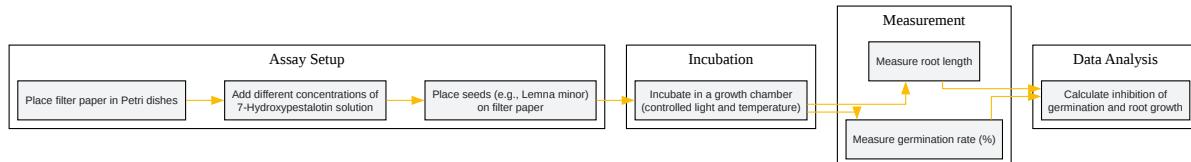
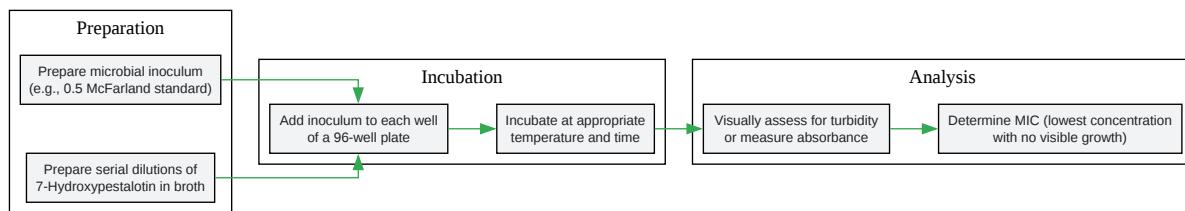
Compound	Organism	LC ₅₀	Reference
7-Hydroxypestalotin	Spodoptera litura	-	-
7-Hydroxypestalotin	Meloidogyne incognita	-	-

Experimental Protocols

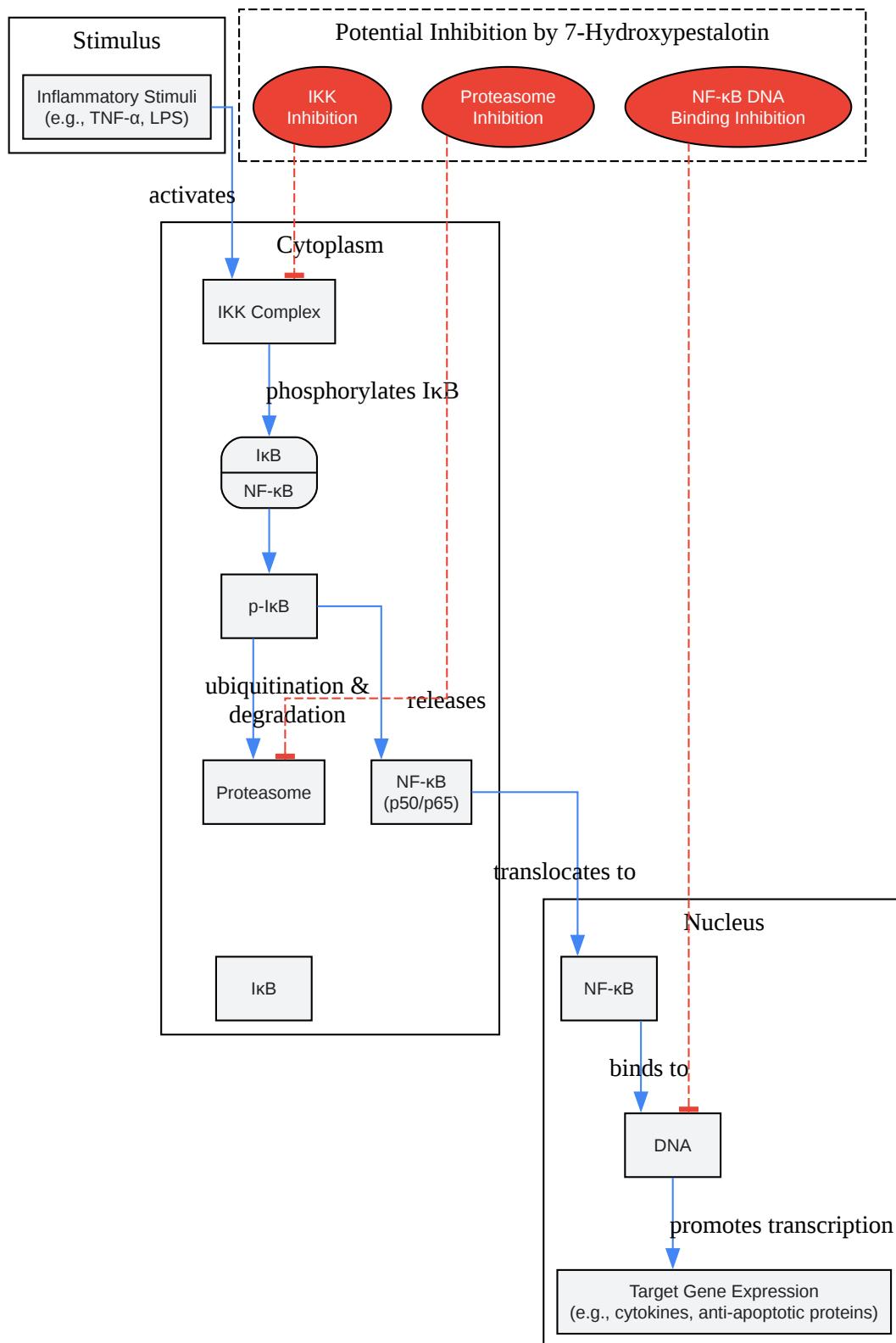
This section provides detailed methodologies for assessing the biological activities of **7-Hydroxypestalotin**.

Cytotoxicity Assay (MTT Assay)

This protocol is used to determine the concentration of a compound that inhibits cell growth by 50% (IC₅₀).





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References

- 1. Nematicidal activity of monoterpenoids against the root-knot nematode *Meloidogyne incognita* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. NEMATICIDAL ACTIVITY OF PHENOLIC COMPOUNDS AGAINST MELOIDOGYNE INCOGNITA | Semantic Scholar [semanticscholar.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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